

Application Notes: 6-Methyl-1-Heptanol in Flavor and Fragrance

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Compound Focus: 6-Methyl-1-heptanol

CAS No.: 26952-21-6

Cat. No.: S581708

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1. Introduction 6-Methyl-1-heptanol (CAS 1653-40-3) is a branched-chain fatty alcohol widely utilized in industrial and commercial sectors due to its unique chemical properties. Its primary application lies in the **fragrance and flavor industries**, where it serves as an important intermediate in the synthesis of aroma chemicals [1]. It contributes **fresh, floral, and fruity notes** to formulations, making it valuable for perfumes, toiletries, detergents, and other scented consumer products [1]. Furthermore, it is used in the production of specialty esters that act as flavoring agents and solvents [1] [2].

2. Chemical and Physical Properties The following table summarizes the key properties of **6-Methyl-1-heptanol**, which are critical for formulation work [2] [3]:

Property	Value / Description
CAS Number	1653-40-3
Molecular Formula	C ₈ H ₁₈ O
Molecular Weight	130.23 g/mol
Appearance	Colorless, transparent liquid [1]
Boiling Point	187°C

Property	Value / Description
Density	0.8175 g/mL
Refractive Index	1.4255
Solubility	Slightly soluble in acetonitrile and methanol; soluble in chloroform [2]
Storage	Recommended to be stored in a refrigerator [2]

3. Applications in Flavor and Fragrance

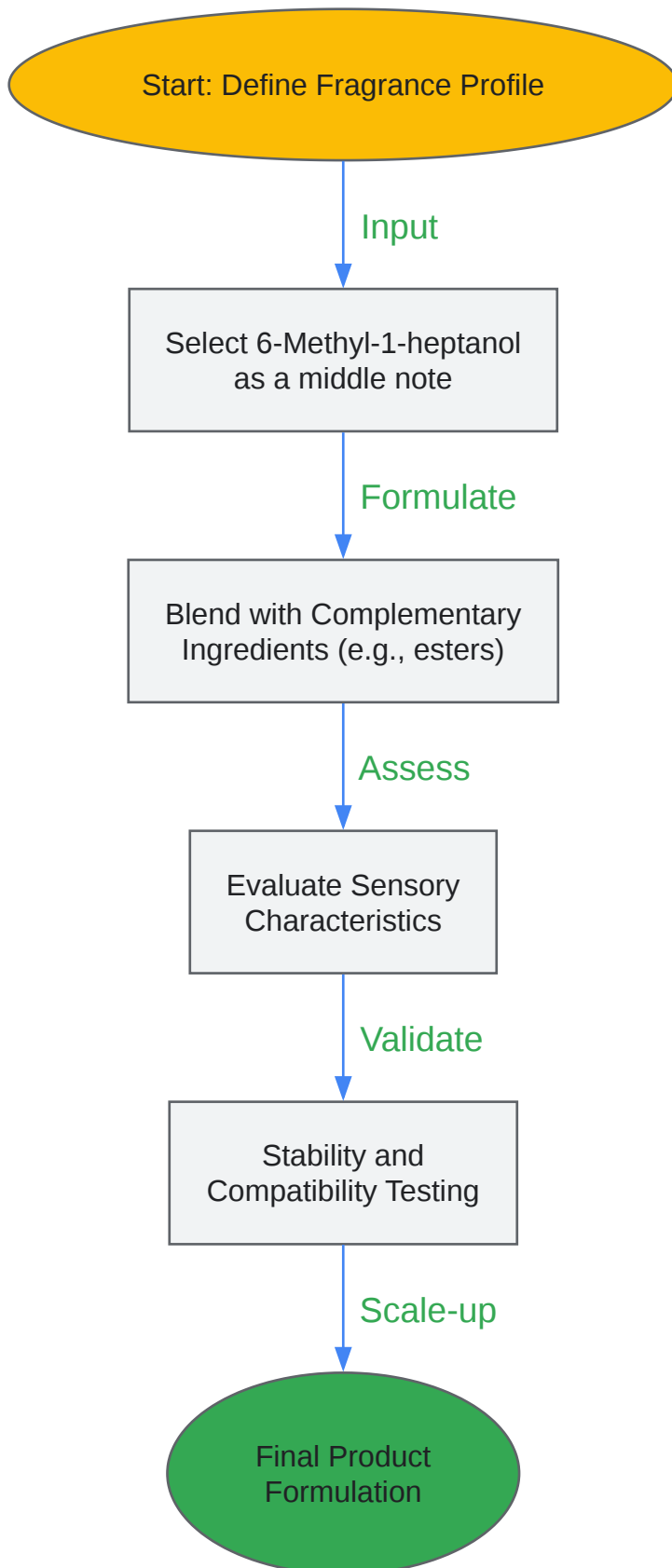
- **Fragrance Compositions:** The compound is valued for its ability to add **depth and complexity** to fragrance profiles. Its woody, heavy, and oily scent notes enhance the overall aroma, contributing to long-lasting, well-rounded sensory profiles in perfumes, colognes, and personal care products [1] [4].
- **Flavor Formulations:** It is used as a flavor ingredient to impart a **spicy and aromatic taste** in various food and beverage products. Its natural occurrence in fruits and other food sources makes it suitable for creating fresh and authentic flavor profiles [4] [2].

Experimental Protocols

Protocol 1: Analytical Qualification of 6-Methyl-1-heptanol This protocol ensures the compound meets purity specifications for use in flavor and fragrance applications.

- **Objective:** To verify the identity and purity of a **6-Methyl-1-heptanol** sample.
- **Materials:** Sample of **6-Methyl-1-heptanol**, Gas Chromatograph (GC) system, NMR spectrometer, reference standards.
- **Method:**
 - **Purity Analysis (GC):**
 - Inject 1 μL of the neat sample into a GC system equipped with a flame ionization detector (FID).
 - Use a non-polar to mid-polar capillary column (e.g., DB-5).
 - Employ a temperature gradient program (e.g., 50°C to 250°C at 10°C/min).
 - The purity should be a minimum of 98.0% (GC area percentage) [1].
 - **Identity Confirmation (NMR):**
 - Dissolve 20-30 mg of the sample in 0.6 mL of a deuterated solvent (e.g., CDCl_3).
 - Acquire ^1H NMR spectrum. The spectrum should be consistent with the known structure of **6-Methyl-1-heptanol** [1].

Protocol 2: Formulation Workflow for a Fragrance Compound The following diagram outlines the logical workflow for incorporating **6-Methyl-1-heptanol** into a fragrance compound.



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Protocol 3: Formulation Guidelines and Stability Assessment

- **Objective:** To create a stable fragrance compound using **6-Methyl-1-heptanol** and assess its compatibility.
- **Materials:** **6-Methyl-1-heptanol**, fragrance oils, ethanol, propylene glycol, glass beakers, stirrer, stability chambers.
- **Method:**
 - **Formulation:**
 - In a clean glass beaker, combine the base of the fragrance (e.g., ethanol).
 - Add 0.5% to 2.0% (w/w) of **6-Methyl-1-heptanol** as a modifying agent.
 - Blend with other fragrance ingredients as per the designed formula. Stir continuously until a homogeneous solution is achieved.
 - **Stability Testing:**
 - Package the final formulation in its intended container.
 - Store samples in stability chambers at different conditions (e.g., 4°C, 25°C/60% RH, 40°C/75% RH).
 - Evaluate the samples at set intervals (e.g., 1, 3, 6 months) for changes in color, clarity, and odor profile.

Experimental Workflow for Application Testing

The diagram below illustrates a generalized experimental workflow for testing the application of **6-Methyl-1-heptanol** in a product, such as a functional beverage or a lotion.



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Safety and Handling

- **Hazard Statements:** May cause skin irritation (H315), serious eye irritation (H319), or respiratory irritation (H335) [2].
- **Precautionary Measures:** Use in a well-ventilated area. Wear protective gloves and eye protection. If in contact with skin, wash thoroughly with soap and water [2].

Conclusion

6-Methyl-1-heptanol is a versatile specialty alcohol that bridges functional performance with sensory appeal, primarily contributing fresh, floral, and fruity notes in flavor and fragrance formulations [1]. Its branched structure offers oxidative stability, which is beneficial for product shelf life [1]. Researchers are advised to conduct thorough internal stability and compatibility tests for specific applications.

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References

1. China 6 - Methyl - 1 - heptanol | CAS 1653-40-3 Manufacturers Suppliers... [leapchem.com]
2. -Methylheptanol | 1653-40-3 [chemicalbook.com]
3. 1653-40-3 | CAS DataBase [chemicalbook.com]
4. Cas 111-70- 6 , 1 - Heptanol | lookchem [lookchem.com]

To cite this document: Smolecule. [Application Notes: 6-Methyl-1-Heptanol in Flavor and Fragrance]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b581708#6-methyl-1-heptanol-application-in-flavor-industry>]

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